

# Core Introduction: A Bifunctional Building Block in Modern Synthesis

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Chloro-3-oxobutyryl chloride

CAS No.: 41295-64-1

Cat. No.: B1274136

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**4-Chloro-3-oxobutyryl chloride** (CAS No: 41295-64-1) is a highly reactive, bifunctional organic compound that holds a significant position in contemporary organic synthesis.<sup>[1]</sup> Its molecular framework is uniquely characterized by the presence of two distinct reactive sites: a highly electrophilic acyl chloride and an  $\alpha$ -chloro ketone. This dual functionality allows for selective and sequential chemical transformations, making it an invaluable precursor for constructing complex molecular architectures.<sup>[2]</sup> Consequently, it is a key intermediate in the synthesis of a wide array of compounds, particularly in the development of novel pharmaceuticals, including antibiotics and various heterocyclic scaffolds.<sup>[1]</sup>

## Molecular Structure and Physicochemical Profile

A thorough understanding of the molecule's structure and physical properties is fundamental to its effective application in research and development.

## Chemical Formula and Molecular Weight

The elemental composition and corresponding molecular mass are critical for all stoichiometric considerations in reaction planning.

- Molecular Formula:  $C_4H_4Cl_2O_2$  [1][3]
- Molecular Weight: 154.98 g/mol [1][2][3]

## Structural Elucidation

The spatial arrangement of the atoms within **4-Chloro-3-oxobutyryl chloride** dictates its chemical reactivity. The IUPAC name for this compound is 4-chloro-3-oxobutanoyl chloride.[3] The structure consists of a four-carbon butanoyl chloride backbone, with a ketone (oxo) group at the C-3 position and a chlorine atom at the C-4 position.

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## Sources

- 1. [Buy 4-Chloro-3-oxobutyryl chloride | 41295-64-1 \[smolecule.com\]](#)
- 2. [benchchem.com \[benchchem.com\]](#)
- 3. [4-Chloro-3-oxobutyryl chloride | C4H4Cl2O2 | CID 3016262 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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